

Application Notes and Protocols: Preparing and Using BIBS 39 Stock Solutions

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Compound of Interest

Compound Name: *Bibs 39*

Cat. No.: *B1666974*

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Introduction

BIBS 39 is a potent and selective nonpeptide antagonist of the Angiotensin II Type 1 (AT1) receptor.[1] As a key regulator of the Renin-Angiotensin System (RAS), the AT1 receptor is a significant target in cardiovascular and related research. Accurate and reproducible experimental results hinge on the correct preparation and handling of stock and working solutions of inhibitors like **BIBS 39**. These application notes provide detailed protocols for the preparation, storage, and use of **BIBS 39** solutions in both in vitro and in vivo research settings.

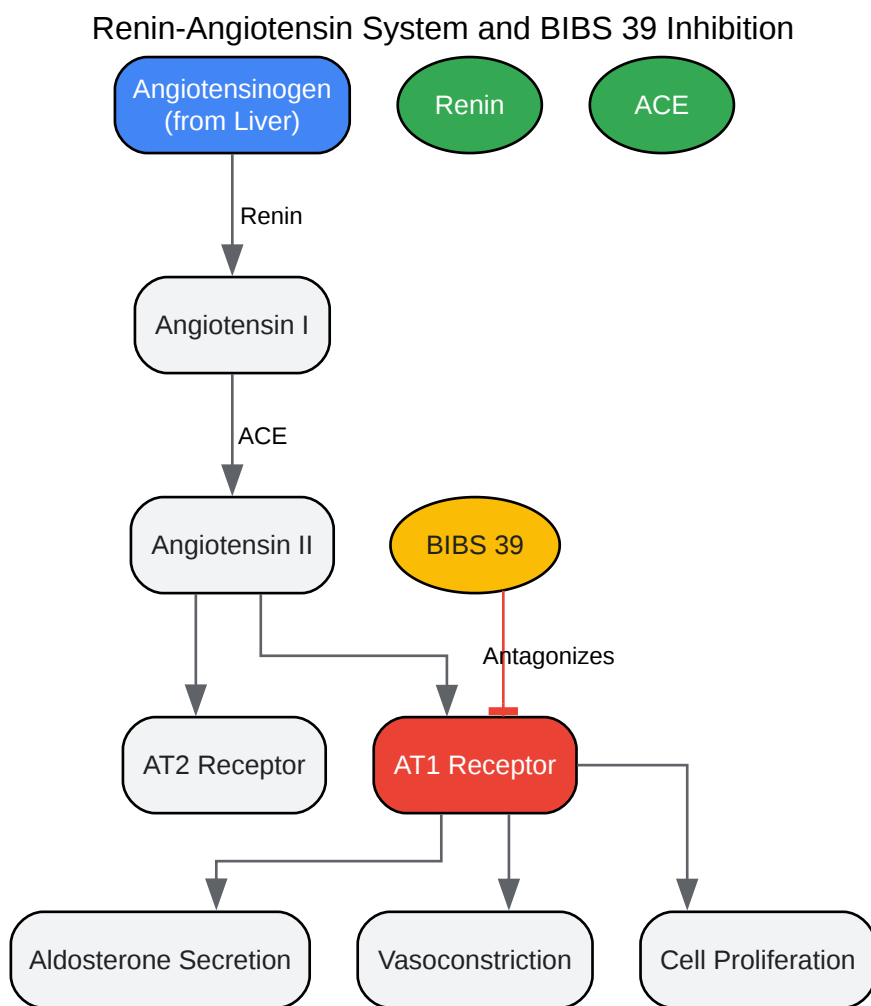
Chemical and Physical Properties

A summary of the key chemical and physical properties of **BIBS 39** is provided in the table below for easy reference.

Property	Value
IUPAC Name	2-[4-[[2-butyl-6-(cyclohexylcarbamoylamino)benzimidazol-1-yl]methyl]phenyl]benzoic acid
Synonyms	BIBS 39, BIBS-39
CAS Number	133085-33-3
Molecular Formula	C ₃₂ H ₃₆ N ₄ O ₃
Molecular Weight	524.65 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage (Solid)	-20°C for up to 3 years
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years[2]

Mechanism of Action and Signaling Pathway

BIBS 39 selectively antagonizes the AT1 receptor, preventing the binding of Angiotensin II (Ang II). This blockade inhibits the downstream signaling cascade that leads to vasoconstriction, aldosterone release, and cellular proliferation. The Renin-Angiotensin System (RAS) is a critical hormonal cascade that regulates blood pressure and fluid balance. The diagram below illustrates the RAS pathway and the point of inhibition by **BIBS 39**.



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Caption: Inhibition of the Renin-Angiotensin System by **BIBS 39**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BIBS 39** Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **BIBS 39**, which can be stored for later use.

Materials:

- **BIBS 39** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance and weigh paper/boat

Procedure:

- Calculate the required mass of **BIBS 39**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 524.65 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.2465 \text{ mg}$
- Weigh the **BIBS 39** powder:
 - Carefully weigh out approximately 5.25 mg of **BIBS 39** powder using an analytical balance.
- Dissolve the powder:
 - Transfer the weighed powder to a sterile amber vial.
 - Add 1 mL of anhydrous DMSO to the vial.
- Ensure complete dissolution:
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol provides a general guideline for preparing serial dilutions of **BIBS 39** for use in cell-based assays. The final concentration will depend on the specific assay and cell type. The reported K_i value for **BIBS 39** at the AT1 receptor is 29 nM, and the pA2 value is 8.14, suggesting potent antagonism in the nanomolar range.^[1]

Materials:

- 10 mM **BIBS 39** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile, low-binding microcentrifuge tubes or 96-well plates

Procedure:

- Thaw the stock solution:
 - Thaw a single aliquot of the 10 mM **BIBS 39** stock solution at room temperature.
- Prepare an intermediate dilution:
 - Prepare a 1:100 dilution of the stock solution by adding 10 μ L of the 10 mM stock to 990 μ L of assay buffer. This will result in a 100 μ M intermediate solution. Mix thoroughly.
- Perform serial dilutions:
 - Create a series of dilutions from the 100 μ M intermediate solution. For a 10-point dose-response curve, you can perform 1:10 serial dilutions. For example, in a 96-well plate:
 - Add 180 μ L of assay buffer to wells A2-A10.
 - Add 200 μ L of the 100 μ M intermediate solution to well A1.
 - Transfer 20 μ L from well A1 to A2, mix well, and then transfer 20 μ L from A2 to A3, and so on, down to well A10.

- This will create a concentration range from 100 μ M down to 1 pM.
- Final dilution into the assay:
 - Add the desired volume of each working solution to your experimental wells. Ensure that the final concentration of DMSO in the assay is typically kept below 0.1% to avoid solvent-induced artifacts.

Protocol 3: Preparation of Working Solutions for In Vivo Administration

This protocol is adapted from MedChemExpress for the preparation of a **BIBS 39** suspension for oral or intraperitoneal injection.[\[2\]](#)

Materials:

- **BIBS 39**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a concentrated stock solution in DMSO:
 - Prepare a 12.5 mg/mL stock solution of **BIBS 39** in DMSO.
- Prepare the vehicle:
 - The final vehicle will consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Formulate the working solution:
 - To prepare 1 mL of a 1.25 mg/mL working solution:

- Take 100 μ L of the 12.5 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix until a uniform suspension is achieved.

Stability and Storage Considerations

- Solid Compound: **BIBS 39** is stable as a solid when stored at -20°C .
- DMSO Stock Solution: Store aliquots at -20°C or -80°C to minimize degradation. While many small molecules are stable through several freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes to ensure consistency across experiments. The presence of water in DMSO can lead to hydrolysis of susceptible compounds, so the use of anhydrous DMSO and proper storage is recommended.
- Aqueous Working Solutions: Aqueous solutions of **BIBS 39** should be prepared fresh for each experiment and not stored for extended periods.

Quality Control and Best Practices

- Solvent Controls: Always include a vehicle control (e.g., 0.1% DMSO in media) in your experiments to account for any effects of the solvent on the cells.
- Confirmation of Activity: The biological activity of a new batch of **BIBS 39** should be confirmed using a standard functional assay, such as a calcium mobilization assay in AT1 receptor-expressing cells.
- Off-Target Effects: While **BIBS 39** is reported to be a selective AT1 receptor antagonist, it is good practice to consider potential off-target effects. This can be addressed by using a structurally unrelated AT1 receptor antagonist as a positive control or by testing the effect of **BIBS 39** in a cell line that does not express the AT1 receptor.

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References

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